

# Standard Operating Procedure: Asterone Disposal

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## Compound of Interest

Compound Name: Asterone

Cat. No.: B1206838

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This document provides the sole authorized procedure for the safe disposal of **Asterone**, its contaminated labware, and associated waste materials. Adherence to these guidelines is mandatory for all laboratory personnel to ensure a safe working environment and compliance with institutional and regulatory standards.

## Asterone Waste Classification

All materials that have come into contact with **Asterone** must be treated as hazardous waste. This includes, but is not limited to, unused **Asterone**, solutions containing **Asterone**, contaminated personal protective equipment (PPE), and any labware (e.g., pipette tips, vials, and culture plates). All **Asterone** waste must be segregated from general laboratory waste streams.

## Personal Protective Equipment (PPE) Requirements

Before initiating any disposal procedures, all personnel must be equipped with the following minimum PPE:

PPE Item	Specification
Gloves	Nitrile, double-gloved
Eye Protection	Chemical splash goggles
Lab Coat	Standard, buttoned
Respiratory	Not required under normal handling

## Asterone Disposal Procedures

The following step-by-step instructions outline the mandatory procedure for the disposal of **Asterone** waste.

### Liquid Asterone Waste

- Segregation: Collect all liquid waste containing **Asterone** in a designated, clearly labeled, and leak-proof container.
- Labeling: The waste container must be labeled "Hazardous Waste: **Asterone**, Liquid" and include the date of initial waste accumulation.
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible chemicals.
- Disposal Request: Once the container is full, or within 90 days of the initial accumulation date, submit a chemical waste pickup request to the institution's Environmental Health and Safety (EHS) office.

### Solid Asterone Waste

- Segregation: Collect all solid waste contaminated with **Asterone** (e.g., pipette tips, contaminated gloves, and vials) in a designated, puncture-resistant container.
- Labeling: The waste container must be labeled "Hazardous Waste: **Asterone**, Solid" and include the date of initial waste accumulation.

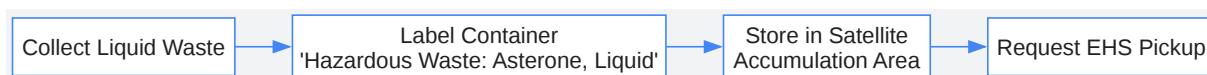
- Storage: Store the sealed solid waste container in the designated satellite accumulation area.
- Disposal Request: Once the container is full, submit a chemical waste pickup request to the EHS office.

## Emergency Procedures

In the event of an **Asterone** spill, immediately consult the **Asterone** Material Safety Data Sheet (MSDS) and follow the established emergency protocols for chemical spills in your laboratory.

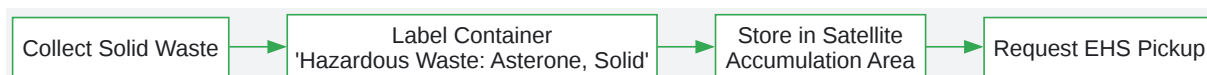
## Visual Guides

The following diagrams illustrate the required workflows for **Asterone** waste disposal.



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Caption: Workflow for Liquid **Asterone** Waste Disposal.



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Caption: Workflow for Solid **Asterone** Waste Disposal.

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